

UKH-1114: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: UKH-1114

Cat. No.: B15616964

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

UKH-1114 is a potent and selective agonist for the sigma 2 receptor ($\sigma 2R$), which has been identified as transmembrane protein 97 (TMEM97).[1][2] Emerging research has highlighted its significant potential in the treatment of neuropathic pain.[1][3][4] This document provides a comprehensive technical overview of **UKH-1114**, including its mechanism of action, pharmacological data, and detailed experimental protocols for in vivo assessment. It is intended to serve as a resource for researchers in the fields of neuroscience, pharmacology, and drug development.

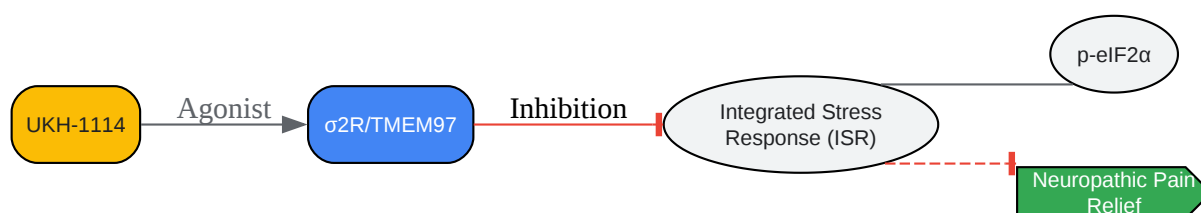
Introduction

Neuropathic pain remains a significant clinical challenge with a substantial unmet medical need. Current therapeutic options are often limited by inadequate efficacy and undesirable side effects.[1] The sigma 2 receptor ($\sigma 2R$)/transmembrane protein 97 (TMEM97) has emerged as a novel and promising target for the development of new analgesics.[5][6][7][8] **UKH-1114** is a synthetic compound that acts as a potent agonist at this receptor, demonstrating robust and long-lasting anti-allodynic effects in preclinical models of neuropathic pain.[1][9]

Mechanism of Action

UKH-1114 exerts its pharmacological effects through the activation of the σ 2R/TMEM97. Its analgesic properties are specifically mediated by its agonist activity at this receptor. Evidence for this mechanism is provided by the complete blockade of its antinociceptive effects by the selective σ 2R/TMEM97 antagonist, SAS-0132.[1] While the precise downstream signaling cascade following σ 2R/TMEM97 activation is an active area of investigation, recent studies suggest the involvement of the Integrated Stress Response (ISR).[5][6] Activation of σ 2R/TMEM97 by its ligands may lead to the inhibition of the ISR, a key cellular signaling pathway implicated in neuropathic pain.[6][7]

Signaling Pathway Diagram



[Click to download full resolution via product page](#)

Caption: Proposed signaling pathway of **UKH-1114**.

Pharmacological Data

Binding Affinity and Selectivity

UKH-1114 exhibits high affinity for the σ 2R/TMEM97 with a K_i value of approximately 46 nM.[1] [2] It demonstrates significant selectivity over the sigma 1 receptor (σ 1R) and a panel of other receptors and channels.[1]

Target	Ki (nM)	Selectivity vs. σ 2R/TMEM97
σ 2R/TMEM97	~46	-
σ 1R	>1300	~28-fold
55 other targets	Negligible affinity	>200-fold

Table 1: Binding affinity and selectivity of UKH-1114. Data sourced from Sahn JJ, et al. ACS Chem Neurosci. 2017.[1]

In Vivo Efficacy

In a mouse model of neuropathic pain (spared nerve injury), systemically administered **UKH-1114** produces a profound and long-lasting reversal of mechanical hypersensitivity.

Compound	Dose (mg/kg, IV)	Peak Effect	Duration of Action
UKH-1114	10	Equivalent to Gabapentin	48 hours
Gabapentin	100	-	4-6 hours

Table 2: In vivo efficacy of UKH-1114 in the spared nerve injury (SNI) mouse model. Data sourced from Sahn JJ, et al. ACS Chem Neurosci. 2017.[1]

Experimental Protocols

Spared Nerve Injury (SNI) Model of Neuropathic Pain

This surgical procedure is used to induce persistent neuropathic pain in rodents.

Materials:

- Anesthetic (e.g., isoflurane)
- Surgical scissors and forceps
- Suture material (e.g., 5-0 silk)
- Adult male C57BL/6 mice

Procedure:

- Anesthetize the mouse using isoflurane.
- Make a small incision in the skin of the lateral surface of the left thigh.
- Expose the sciatic nerve and its three terminal branches: the sural, common peroneal, and tibial nerves.
- Isolate and ligate the common peroneal and tibial nerves with a suture.
- Make a small cut distal to the ligation to remove a 2-4 mm section of the nerves.
- Ensure the sural nerve remains intact.
- Close the muscle and skin layers with sutures.
- Allow the animals to recover for a period of 7 days before behavioral testing.

Assessment of Mechanical Allodynia (von Frey Test)

This test measures the sensitivity to a mechanical stimulus.

Materials:

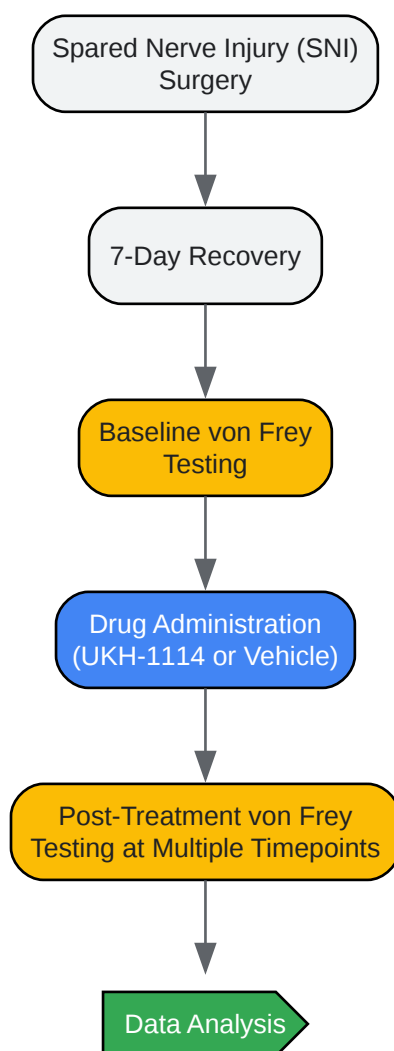
- von Frey filaments of varying forces
- Elevated mesh platform

- Testing chambers

Procedure:

- Acclimatize the mice to the testing chambers on the elevated mesh platform for at least 30 minutes.
- Apply von Frey filaments to the plantar surface of the hind paw in ascending order of force.
- A positive response is recorded as a sharp withdrawal of the paw.
- The 50% withdrawal threshold is calculated using the up-down method.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Sigma 2 Receptor/Tmem97 Agonists Produce Long Lasting Antineuropathic Pain Effects in Mice - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. drugtargetreview.com \[drugtargetreview.com\]](#)
- [4. news-medical.net \[news-medical.net\]](#)
- [5. Highly specific \$\sigma\$ 2R/TMEM97 ligand alleviates neuropathic pain and inhibits the integrated stress response - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Highly specific \$\sigma\$ 2R/TMEM97 ligand alleviates neuropathic pain and inhibits the integrated stress response - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. biorxiv.org \[biorxiv.org\]](#)
- [8. pubs.acs.org \[pubs.acs.org\]](#)
- [9. Loss of Sigma-2 Receptor/TMEM97 Is Associated with Neuropathic Injury-Induced Depression-Like Behaviors in Female Mice - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [UKH-1114: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15616964/docs#ukh-1114-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b15616964/docs#ukh-1114-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)